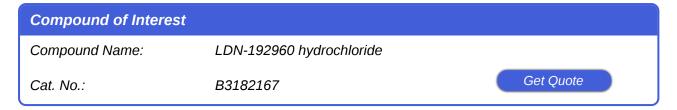


# Application Notes and Protocols: LDN-192960 Hydrochloride in High-Throughput Screening Assays

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Audience: Researchers, scientists, and drug development professionals.

Introduction:

**LDN-192960 hydrochloride** is a potent small molecule inhibitor targeting Haspin and Dual-specificity Tyrosine-regulated Kinase 2 (DYRK2)[1][2][3][4]. Haspin is a serine/threonine kinase crucial for mitotic progression through the phosphorylation of histone H3 at threonine 3 (H3T3ph), which is essential for the proper localization of the chromosomal passenger complex[5]. DYRK2 is implicated in various cellular processes, including cell cycle regulation and proteasome activity[5][6]. The dual inhibitory action of LDN-192960 makes it a valuable tool for cancer research and a potential therapeutic agent[5]. These application notes provide detailed protocols for utilizing **LDN-192960 hydrochloride** in high-throughput screening (HTS) and subsequent validation assays.

## **Quantitative Data Summary**

The inhibitory activity and selectivity of **LDN-192960 hydrochloride** have been characterized against a panel of kinases. The following table summarizes the key quantitative data.



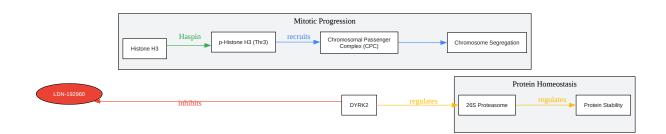
Target Kinase	IC50 (nM)	Assay Conditions	Reference
Haspin	10	In vitro TR-FRET assay	[1][2][3][4]
DYRK2	48	In vitro TR-FRET assay	[1][2][3][4]
DYRK2	13	In vitro kinase assay (50 μΜ ΑΤΡ)	[6]
DYRK1A	100	Not specified	[2][3]
DYRK3	19	Not specified	[2][3]
CLK1	210	Not specified	[2][3]
PIM1	720	Not specified	[2][3]
TRKB	720	Not specified	[7]
ROS	>91,000	Not specified	[7]
HIPK1	>91,000	Not specified	[7]
HIPK2	>91,000	Not specified	[7]
PIM-2	>91,000	Not specified	[7]

Cell-Based Assay	EC50 (μM)	Cellular Context	Reference
Inhibition of p-Thr3H3	1.17	HeLa cells overexpressing Haspin	[2][3]

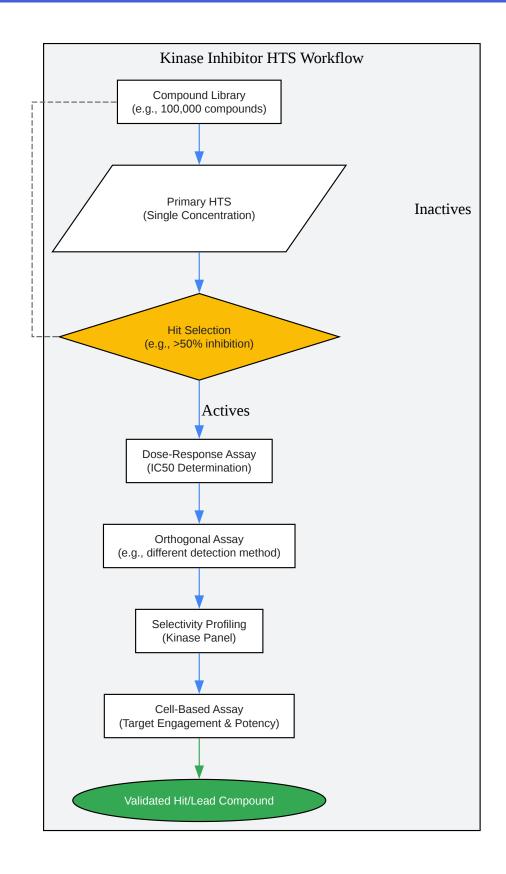
## **Signaling Pathways and Mechanism of Action**

**LDN-192960 hydrochloride** exerts its effects by inhibiting the kinase activity of Haspin and DYRK2, thereby disrupting downstream signaling events crucial for cell cycle progression and protein stability.









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